

An In-Depth Technical Guide to Benzyl Isothiocyanate (BITC)

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Compound of Interest

Compound Name: *(5-Bromo-2-methyl-3-nitrophenyl)methanol*

Cat. No.: *B11718481*

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A Note on Chemical Identification: This guide focuses on Benzyl Isothiocyanate (BITC), CAS Number 622-78-6. The requested CAS Number 1807110-78-6 could not be found in available chemical databases and is presumed to be an error. All data herein pertains to Benzyl Isothiocyanate.

Introduction

Benzyl Isothiocyanate (BITC) is a naturally occurring isothiocyanate found in cruciferous vegetables such as watercress, cabbage, and broccoli.[1] It is formed from the enzymatic hydrolysis of its precursor glucosinolate, glucotropaeolin. In recent years, BITC has garnered significant attention from the scientific community for its potent biological activities, particularly its anticancer properties.[2][3] This compound has been shown to exhibit chemopreventive and therapeutic effects in various cancer models by modulating a multitude of cellular signaling pathways.[2] This guide provides a comprehensive overview of the physicochemical properties, safe handling procedures, biological activities, and experimental protocols relevant to the use of Benzyl Isothiocyanate in a research and drug development setting.

Physicochemical Properties

BITC is a colorless to pale yellow liquid with a characteristic pungent odor reminiscent of mustard.[4] Its poor water solubility presents a challenge in biological assays, often requiring the use of organic solvents like DMSO or encapsulation techniques to enhance its bioavailability.[1]

Property	Value	Source(s)
CAS Number	622-78-6	[5]
Molecular Formula	C ₈ H ₇ NS	[6]
Molecular Weight	149.21 g/mol	[6]
Appearance	Colorless to pale yellow liquid	[4]
Boiling Point	242-243 °C at 760 mmHg	[6]
Melting Point	41 °C	[6]
Density	~1.125 g/cm ³	[7]
Solubility in Water	0.109 mg/mL at 25 °C	[6]
Solubility in Organic Solvents	Soluble in DMSO, ethanol, chloroform	[8]
Vapor Pressure	0.02 mmHg at 20 °C	[4]
Flash Point	100 °C (212 °F)	[4]

Safe Handling and Storage

Benzyl Isothiocyanate is a hazardous substance that requires careful handling to minimize exposure. It is harmful if swallowed, inhaled, or absorbed through the skin and is irritating to the eyes, respiratory system, and skin.[4][5][9]

Personal Protective Equipment (PPE)

- Gloves: Wear impervious chemical-resistant gloves.
- Eye Protection: Use chemical safety goggles or a face shield.[5]

- Respiratory Protection: A NIOSH-approved respirator is necessary when working with the compound outside of a fume hood or in poorly ventilated areas.[5]
- Skin and Body Protection: A lab coat or other protective clothing is required to prevent skin contact.[5]

Handling Procedures

- All work with BITC should be conducted in a well-ventilated chemical fume hood.[7]
- Avoid breathing vapors, mists, or dust.[5]
- Prevent contact with skin, eyes, and clothing.[9]
- Do not eat, drink, or smoke in areas where BITC is handled.[5]
- Wash hands thoroughly after handling.[7]

Storage

- Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, acids, bases, and alcohols.[7][10]
- Keep the container tightly sealed to prevent exposure to moisture and light.[9][11] The recommended storage temperature is 4°C.[5]
- Containers may develop pressure; open carefully and vent periodically.[7]

Spill and Disposal Procedures

- In case of a spill, evacuate the area and ensure adequate ventilation.[7]
- Absorb the spill with an inert material such as sand or vermiculite and place it in a sealed container for disposal.[7]
- Dispose of waste in accordance with local, state, and federal regulations.[5]

Biological Activity and Mechanism of Action

BITC's anticancer effects are multifaceted, involving the induction of apoptosis, cell cycle arrest, and the inhibition of metastasis and angiogenesis.[2] These effects are mediated through its interaction with multiple signaling pathways.

Induction of Apoptosis

BITC induces apoptosis in cancer cells through both intrinsic and extrinsic pathways. It can generate reactive oxygen species (ROS), leading to mitochondrial dysfunction and the release of cytochrome c.[12][13] This, in turn, activates caspase-9 and the downstream executioner caspase-3.[3] BITC has also been shown to upregulate the expression of pro-apoptotic proteins like Bax and down-regulate anti-apoptotic proteins like Bcl-2.[13]

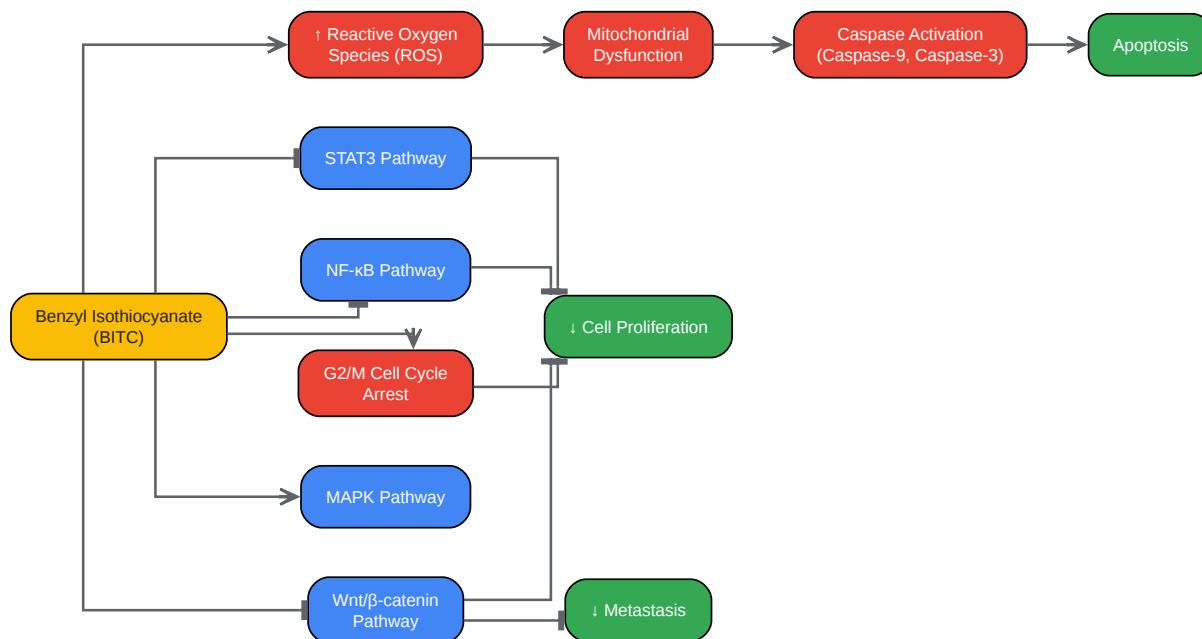
Cell Cycle Arrest

BITC can cause cell cycle arrest, primarily at the G2/M phase, in various cancer cell lines.[13] This is often associated with the modulation of key cell cycle regulatory proteins such as cyclins and cyclin-dependent kinases (CDKs).[13]

Inhibition of Key Signaling Pathways

BITC has been shown to modulate several critical signaling pathways involved in cancer progression:

- **STAT3 Pathway:** BITC can inhibit the activation of Signal Transducer and Activator of Transcription 3 (STAT3), a key protein in cell survival and proliferation.[8][12]
- **NF- κ B Pathway:** It can suppress the activation of Nuclear Factor-kappa B (NF- κ B), a crucial regulator of inflammation and cell survival.[8][14][15]
- **Wnt/ β -catenin Pathway:** BITC has been demonstrated to inhibit the Wnt/ β -catenin signaling pathway, which is often dysregulated in cancer.[16]
- **MAPK Pathway:** The compound can also modulate the Mitogen-Activated Protein Kinase (MAPK) pathway, which is involved in cell proliferation, differentiation, and apoptosis.[14][17]



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Caption: BITC's multifaceted anticancer mechanism.

Experimental Protocols

The following are generalized protocols for common in vitro assays used to evaluate the anticancer effects of Benzyl Isothiocyanate.

Cell Viability Assay (MTT Assay)

This assay measures the metabolic activity of cells as an indicator of cell viability.

- Cell Seeding: Plate cancer cells in a 96-well plate at a density of 4×10^3 to 1×10^4 cells per well and incubate overnight.[1][16]

- Treatment: Replace the medium with fresh medium containing various concentrations of BITC (e.g., 0-40 μ M) and a vehicle control (e.g., DMSO).[16] Incubate for 24, 48, or 72 hours.[16]
- MTT Addition: Add 10 μ L of MTT solution (5 mg/mL) to each well and incubate for 4 hours at 37°C.[16]
- Formazan Solubilization: Remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.[1]
- Absorbance Measurement: Read the absorbance at 570 nm using a microplate reader.

Clonogenic Assay

This assay assesses the ability of a single cell to grow into a colony.

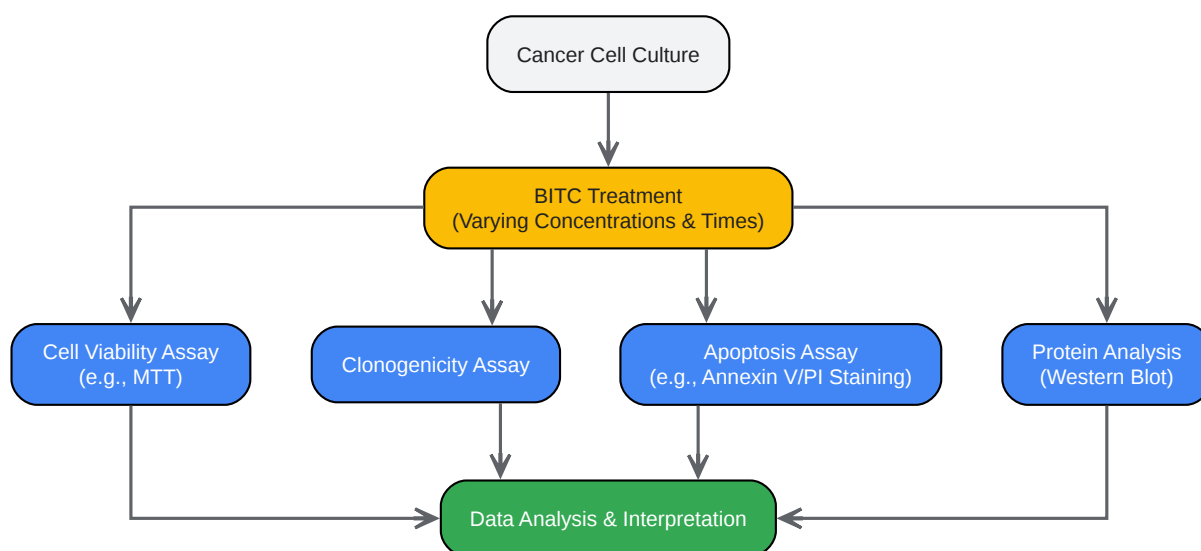
- Pre-treatment: Treat cells with various concentrations of BITC for 24 hours.[16]
- Seeding: Harvest the cells and seed a low density (e.g., 1,000 cells/well) in 6-well plates.[16]
- Incubation: Culture the cells for approximately 2 weeks, allowing colonies to form.[16]
- Staining: Fix the colonies with methanol and stain with 0.1% crystal violet.[16]
- Quantification: Count the number of colonies in each well.

Western Blotting

This technique is used to detect specific proteins in a sample.

- Cell Lysis: Treat cells with BITC for the desired time, then lyse the cells in RIPA buffer to extract proteins.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA or Bradford assay.
- Electrophoresis: Separate the proteins by size using SDS-PAGE.
- Transfer: Transfer the separated proteins to a PVDF or nitrocellulose membrane.

- Blocking and Antibody Incubation: Block the membrane and then incubate with primary antibodies against the proteins of interest (e.g., STAT3, NF- κ B, β -catenin, caspases), followed by incubation with HRP-conjugated secondary antibodies.[16]
- Detection: Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.[16]



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Caption: In vitro evaluation workflow for BITC.

Synthesis of Benzyl Isothiocyanate

Benzyl Isothiocyanate can be synthesized through several methods. A common laboratory-scale synthesis involves the reaction of benzylamine with carbon disulfide in the presence of a base to form a dithiocarbamate salt, which is then treated with a desulfurylating agent.[18] Another approach is the reaction of benzyl halides with a thiocyanate salt.[19]

General Procedure from Benzylamine:

- Dithiocarbamate Formation: Benzylamine is reacted with carbon disulfide (CS_2) in an aqueous solution of a base like potassium carbonate (K_2CO_3) at room temperature.[18]

- Desulfurylation: The resulting dithiocarbamate salt is then treated with a desulfurylating agent such as cyanuric chloride (TCT) in a biphasic system (e.g., water/dichloromethane) at a low temperature (0 °C) to yield Benzyl Isothiocyanate.[18]

Conclusion

Benzyl Isothiocyanate is a promising natural compound with significant potential in cancer research and drug development. Its ability to modulate multiple oncogenic signaling pathways makes it an attractive candidate for further investigation. However, its hazardous nature necessitates strict adherence to safety protocols. This guide provides a foundational understanding of the key properties, handling procedures, and biological activities of BITC to aid researchers in their studies.

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